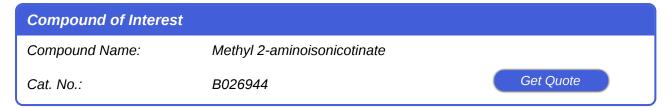


Methyl 2-aminoisonicotinate: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-aminoisonicotinate, also known as Methyl 2-aminopyridine-4-carboxylate, is a heterocyclic building block widely utilized in organic synthesis and medicinal chemistry.[1][2] Its structure, featuring a pyridine ring substituted with both an amino group and a methyl ester, provides versatile reactive sites for the development of more complex molecules. This compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents and biochemical reagents.[3] Notably, it has been identified as a nitrogen monoxide synthetase inhibitor, highlighting its potential in therapeutic research.[4] This technical guide provides an indepth summary of its core physical and chemical properties, experimental protocols, and known biological activities to support its application in research and development.

Chemical and Physical Properties

The fundamental properties of **Methyl 2-aminoisonicotinate** are summarized below. Data has been compiled from various chemical suppliers and databases to ensure accuracy.

General and Chemical Identifiers



Property	Value
CAS Number	6937-03-7[1][4]
Molecular Formula	C7H8N2O2[1][4][5]
Molecular Weight	152.15 g/mol [1][4][5]
Synonyms	2-Aminoisonicotinic Acid Methyl Ester, Methyl 2- aminopyridine-4-carboxylate, 2-Aminopyridine- 4-carboxylic acid methyl ester[1][4]
MDL Number	MFCD04039316[2][6]
InChI Key	SVWWNEYBEFASMP-UHFFFAOYSA-N[1]

Physical Properties

Property	Value
Appearance	White to light yellow or tan crystalline powder/solid.[4]
Melting Point	142-149 °C[1][4][6]
Solubility	Soluble in Chloroform.[1][4]
Water Solubility	Insoluble in water.[1]
Storage Temperature	Room temperature, keep in a dark, dry, and sealed place.[1][6][7]

Predicted Properties

Property	Value
Boiling Point	296.1±20.0 °C[1]
Density	1.238±0.06 g/cm ³ [1]
рКа	4.89±0.11[1]

Spectral Data



Structural confirmation is critical for the use of this reagent. The following ¹H NMR data has been reported.

¹H NMR (300 MHz, d6-DMSO): δ 3.96 (s, 3H); 7.14 (d, 1H); 7.49 (br, 1H); 8.07 (d, 1H); 8.18 (br, 2H, NH).[1]

Reactivity and Synthesis General Reactivity

The primary reactive sites of **Methyl 2-aminoisonicotinate** are the amino group and the ester functional group. The amino group can act as a nucleophile, readily undergoing reactions such as acylation, alkylation, and protection. The ester can be hydrolyzed to the corresponding carboxylic acid or converted to an amide.

Experimental Protocol: Boc Protection

A common and crucial reaction involving **Methyl 2-aminoisonicotinate** is the protection of the amino group, for instance, with a tert-butyloxycarbonyl (Boc) group. This prevents the amino group from participating in subsequent reactions.

Reaction: Synthesis of Methyl 2-(Boc-amino)isonicotinate.

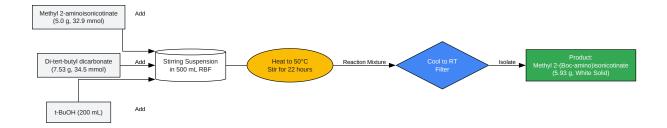
Methodology:

- Charging the Flask: A 500 mL round-bottom flask is charged with Methyl 2aminoisonicotinate (5.0 g, 32.9 mmol).[8]
- Suspension: The solid is suspended in tert-Butanol (t-BuOH, 200 mL).[8]
- Reagent Addition: While stirring the solution, di-tert-butyl dicarbonate (Boc₂O, 7.53 g, 34.5 mmol) is added.[8]
- Reaction Conditions: The flask is placed in a preheated oil bath at 50°C and allowed to stir overnight.[8]
- Monitoring and Work-up: After approximately 22 hours, reaction completion is monitored (e.g., by LCMS). The mixture is then cooled to room temperature.[8]



• Isolation: The resulting solid product is isolated by filtration. The material, Methyl 2-(Bocamino)isonicotinate, is typically of sufficient purity to be used without further purification.[8]

Reported Yield: 5.93 g of a white solid.[8]



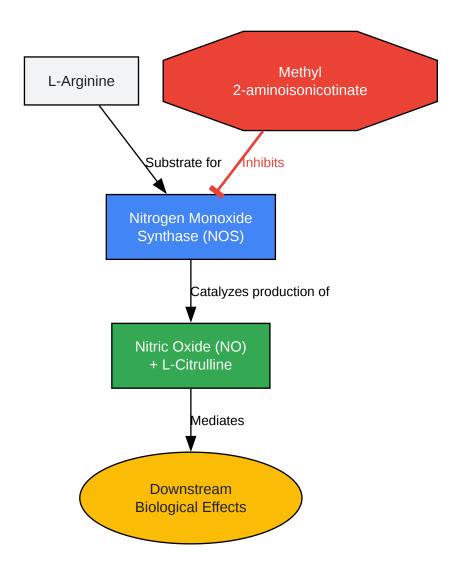
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Workflow for Boc protection of **Methyl 2-aminoisonicotinate**.

Biological Activity

Methyl 2-aminoisonicotinate is identified as a nitrogen monoxide synthetase (nitric oxide synthase, NOS) inhibitor.[4] Nitric oxide (NO) is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and immune response. By inhibiting NOS, **Methyl 2-aminoisonicotinate** can reduce the production of NO, making it a valuable tool for studying the roles of NO in biological systems and a potential starting point for the development of therapeutics targeting NO-mediated pathways.





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Inhibitory action of **Methyl 2-aminoisonicotinate** on NOS.

Safety and Handling

Appropriate safety precautions must be observed when handling **Methyl 2- aminoisonicotinate**.

- Hazard Statements: Causes skin irritation (H315) and serious eye irritation/damage (H318, H319).[6]
- Precautionary Statements:
 - Wear protective gloves, eye protection, and face protection (P280).[6]



- Wash skin thoroughly after handling (P264).[6]
- IF ON SKIN: Wash with plenty of water (P302 + P352).[6]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305 + P351 + P338).[1]
- Hazard Class: Irritant.[1]

It is recommended to handle this compound in a well-ventilated area or fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

Methyl 2-aminoisonicotinate is a versatile chemical intermediate with well-defined physical and chemical properties. Its utility in organic synthesis is exemplified by standard transformations like the Boc-protection of its amino group, a critical step in multi-step synthetic routes. Furthermore, its documented activity as a nitrogen monoxide synthase inhibitor provides a basis for its use in chemical biology and drug discovery. The data and protocols presented in this guide offer a solid foundation for researchers and scientists to effectively and safely utilize Methyl 2-aminoisonicotinate in their work.

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